Application Notes and Protocols for 5-Nonyloxytryptamine Oxalate in Mouse Models

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Compound of Interest

Compound Name:	*5-Nonyloxytryptamine oxalate*
CAS No.:	*157798-13-5*
Cat. No.:	*B1663674*

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These application notes provide a comprehensive overview of the in vivo and in vitro applications of 5-Nonyloxytryptamine (5-NOT) oxalate in mouse models, with a focus on its neuroregenerative and neuroprotective properties. The provided protocols are based on published preclinical data and are intended to serve as a guide for designing and executing studies to evaluate the therapeutic potential of this potent serotonin 5-HT1D receptor agonist.

I. Quantitative Data Summary

The following tables summarize the reported dosages and concentrations of **5-Nonyloxytryptamine oxalate** used in mouse models and in vitro assays. This information is critical for experimental design and dose-response studies.

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In Vivo Application	Mouse Model	Administration Route	Dosage/Concentration	Key Findings	Reference
Neuroregeneration	Spinal Cord Injury (Compression)	Local, via Collagen-Laminin Scaffold	300 nM	Promoted ~75% motor recovery 14 days post-injury.	[1]
Neuroprotection & Functional Recovery	Spinal Cord Injury	Intraoperative single application	Not specified	Repaired 80% of impaired hindlimb motor function after eight weeks.	[2]

In Vitro Application	Cell Model	Concentration Range	Key Findings	Reference
Neurite Outgrowth	Cerebellar Neuronal Cells	300 nM	Promoted neurite outgrowth, migration, and fasciculation.	[1]
Neuroprotection	SH-SY5Y cells (MPP+ model)	10 nM - 300 nM	Protected against MPP+-induced cytotoxicity.	[2]

II. Experimental Protocols

Protocol 1: Local Administration of 5-Nonyloxytryptamine Oxalate via Collagen-Laminin Scaffold for Spinal Cord Injury in Mice

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This protocol describes the preparation and implantation of a 5-NOT-impregnated collagen-laminin (C/L) hydrogel for the treatment of spinal cord injury (SCI) in a mouse model.[1]

Materials:

- **5-Nonyloxytryptamine oxalate**
- Collagen Type I (rat tail)
- Laminin
- Phosphate-buffered saline (PBS), sterile
- Sterile, deionized water
- Surgical instruments for laminectomy and SCI induction
- Anesthesia (e.g., ketamine/xylazine cocktail)
- Adult female BALB/c mice

Procedure:

- Preparation of 5-NOT-Impregnated Collagen-Laminin Hydrogel:
  - Prepare a stock solution of **5-Nonyloxytryptamine oxalate** in a suitable solvent (e.g., sterile PBS or DMSO, followed by dilution in PBS) to achieve a final concentration of 300 nM in the hydrogel.
  - On ice, mix Collagen Type I and Laminin in sterile PBS to achieve the desired final concentrations for the hydrogel.
  - Add the 5-NOT oxalate solution to the collagen-laminin mixture and mix gently but thoroughly to ensure uniform distribution.
  - Allow the hydrogel to polymerize under sterile conditions according to the manufacturer's instructions, typically by warming to 37°C.

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- Spinal Cord Injury and Scaffold Implantation:
  - Anesthetize the mouse using an approved protocol.
  - Perform a laminectomy at the desired spinal level (e.g., T9-T10) to expose the spinal cord.
  - Induce a compression injury of the spinal cord using a standardized method.
  - Immediately following the injury, carefully place a small volume of the 5-NOT-impregnated C/L hydrogel directly onto the lesion site.
  - Suture the muscle layers and close the skin incision.
  - Provide post-operative care, including analgesics and bladder expression, as per institutional guidelines.
- Post-Operative Monitoring and Functional Assessment:
  - Monitor the animals daily for signs of distress, weight loss, and overall health.
  - Assess motor function recovery at regular intervals (e.g., daily for the first week, then weekly) using a standardized locomotor rating scale (e.g., Basso Mouse Scale - BMS).

Protocol 2: In Vitro Neurite Outgrowth Assay

This protocol outlines a method to assess the effect of **5-Nonyloxytryptamine oxalate** on neurite outgrowth in primary cerebellar neuronal cells.[1]

Materials:

- **5-Nonyloxytryptamine oxalate**
- Primary cerebellar neuronal cell culture
- Neurobasal medium supplemented with B27 and L-glutamine
- Poly-D-lysine coated culture plates or coverslips
- Microscope with imaging capabilities

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- Image analysis software for neurite length measurement

Procedure:

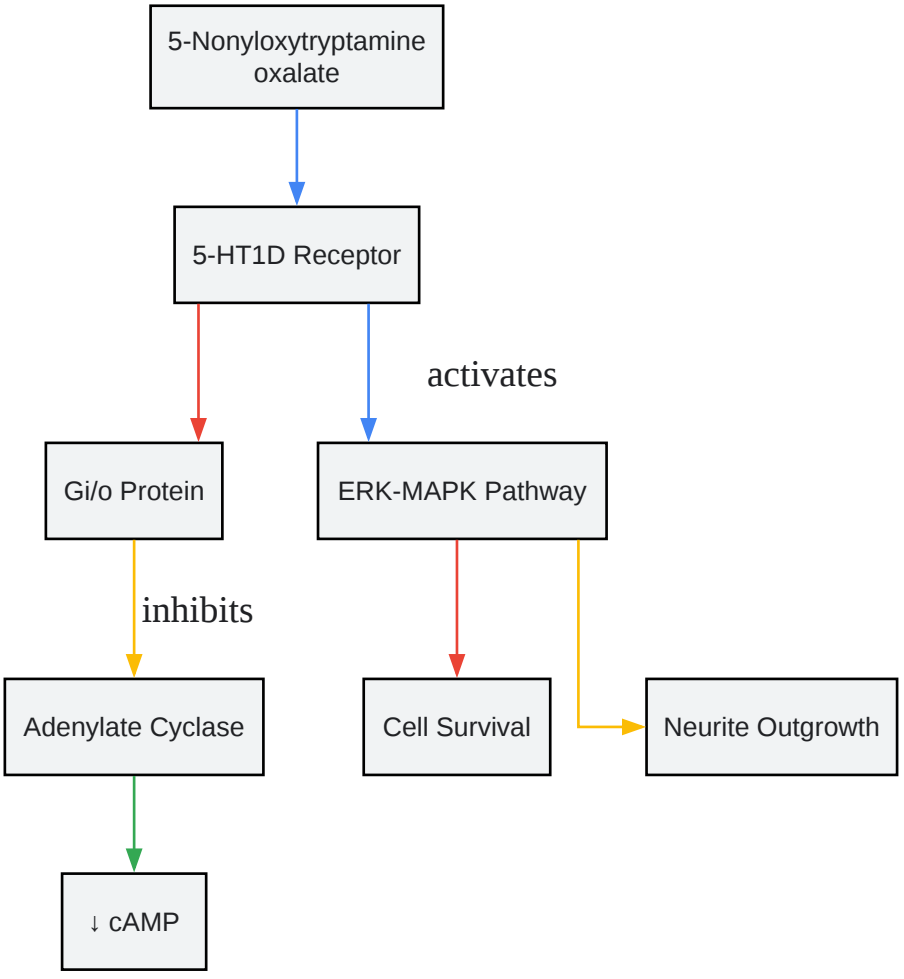
- Cell Plating:
  - Plate primary cerebellar neurons on poly-D-lysine coated surfaces at an appropriate density.
  - Allow the cells to adhere and stabilize for 24 hours in a humidified incubator at 37°C and 5% CO2.
- Treatment with 5-NOT:
  - Prepare a stock solution of **5-Nonyloxytryptamine oxalate** in a suitable solvent and dilute it in culture medium to the desired final concentrations (e.g., a range including 300 nM).
  - Replace the culture medium with the medium containing the different concentrations of 5-NOT oxalate. Include a vehicle control group.
- Incubation and Imaging:
  - Incubate the cells for a defined period (e.g., 48-72 hours).
  - At the end of the incubation period, fix the cells with 4% paraformaldehyde.
  - Immunostain for neuronal markers (e.g., β-III tubulin) to visualize neurons and their processes.
  - Capture images of multiple random fields for each treatment condition.
- Data Analysis:
  - Use image analysis software to quantify neurite outgrowth. Common parameters include total neurite length per neuron, number of primary neurites, and number of branch points.
  - Compare the results from the 5-NOT treated groups to the vehicle control group to determine the effect on neurite outgrowth.

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III. Signaling Pathways and Experimental Workflows

Signaling Pathway Diagrams

The neuroregenerative effects of **5-Nonyloxytryptamine oxalate** are, in part, mediated through the activation of the ERK-MAPK signaling pathway, a downstream target of the 5-HT1D receptor.



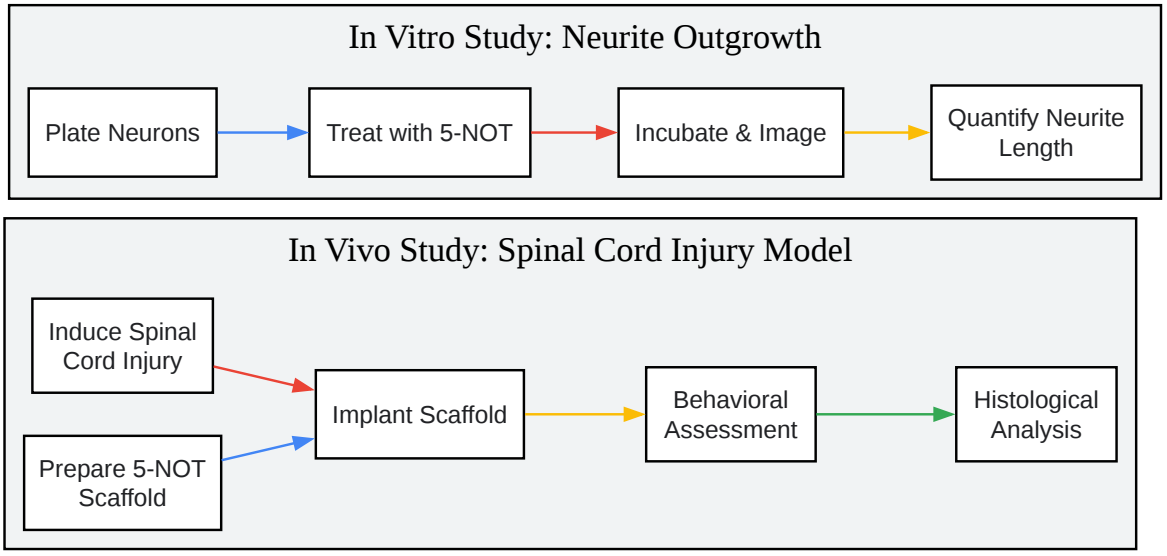
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Caption: 5-HT1D Receptor Signaling Cascade.

Brief description: **5-Nonyloxytryptamine oxalate** activates the 5-HT1D receptor, leading to the inhibition of adenylate cyclase and activation of the ERK-MAPK pathway, promoting cell survival and neurite outgrowth.

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Experimental Workflow Diagram



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Caption: Experimental workflows for in vivo and in vitro studies.

Brief description: This diagram outlines the key steps for evaluating **5-Nonyloxytryptamine oxalate** in a mouse spinal cord injury model and an in vitro neurite outgrowth assay.

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